

Application Notes and Protocols for 2-(3-Chlorophenyl)pyrrolidine Mediated Reactions

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Compound of Interest

Compound Name: 2-(3-Chlorophenyl)pyrrolidine

Cat. No.: B1352048

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Introduction

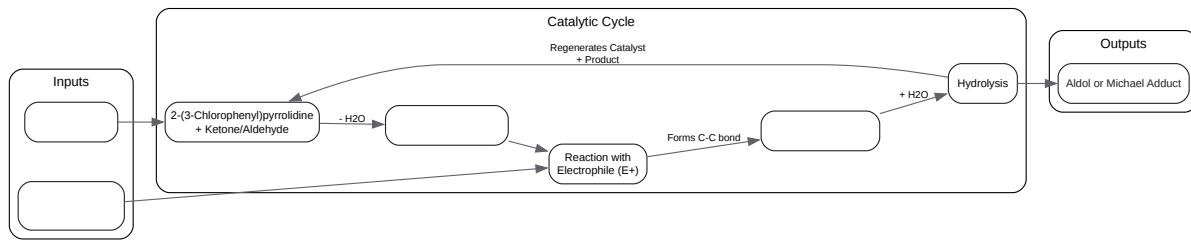
Chiral pyrrolidine derivatives are a cornerstone of modern asymmetric organocatalysis, enabling the stereoselective synthesis of complex molecules. **2-(3-Chlorophenyl)pyrrolidine** is a chiral secondary amine that possesses the structural features necessary to act as an effective organocatalyst. The pyrrolidine nitrogen can form an enamine or iminium ion intermediate with carbonyl compounds, while the stereocenter at the 2-position, influenced by the electronic properties of the 3-chlorophenyl group, can direct the stereochemical outcome of the reaction. These application notes provide detailed protocols for the potential use of **2-(3-Chlorophenyl)pyrrolidine** in mediating key carbon-carbon bond-forming reactions, namely the Aldol and Michael reactions.

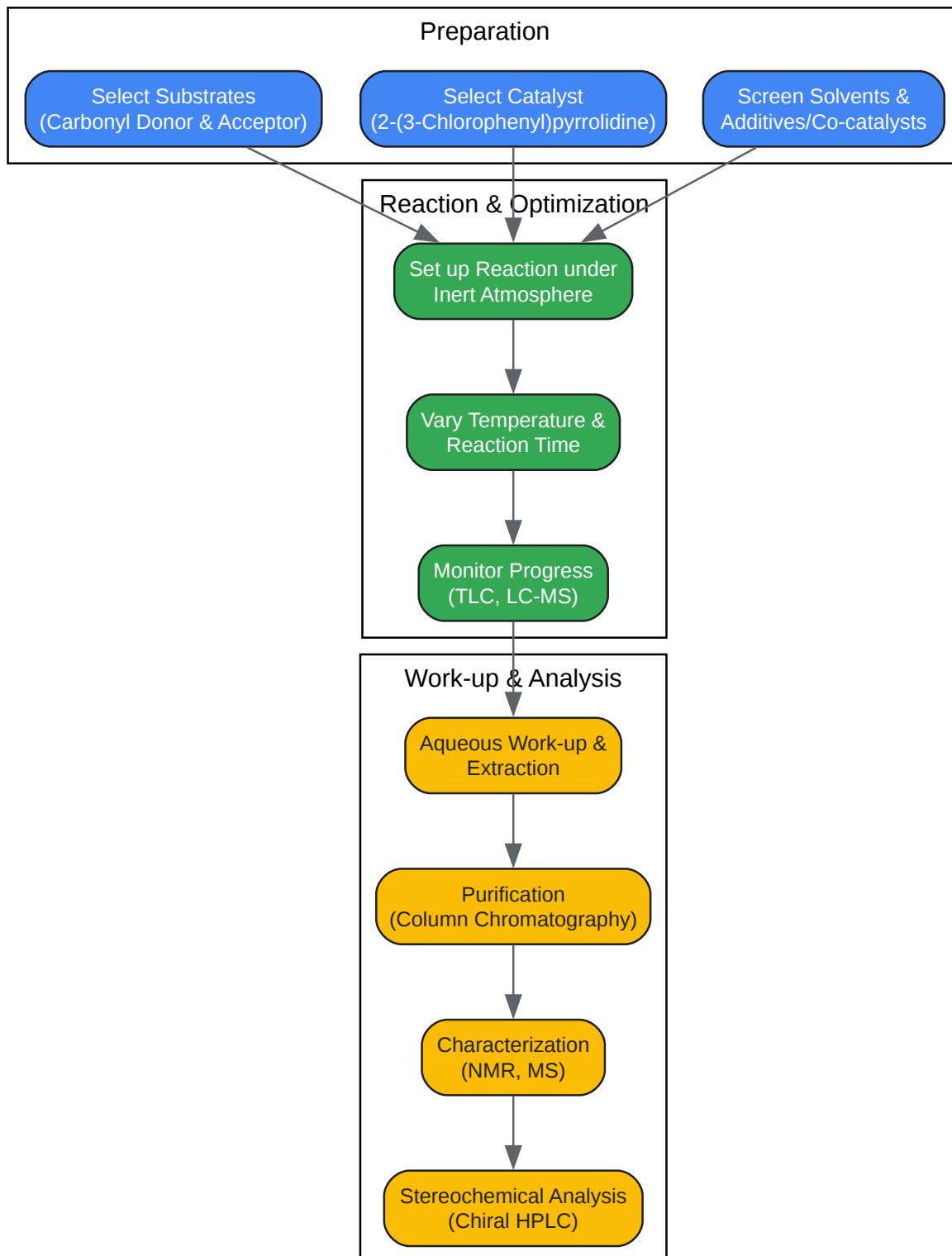
Disclaimer: The following protocols and data are based on established methodologies for analogous 2-aryl-pyrrolidine organocatalysts. To date, specific published data for reactions mediated by **2-(3-Chlorophenyl)pyrrolidine** is limited. These protocols serve as a starting point for experimental investigation and may require optimization.

General Mechanism of Action: Enamine Catalysis

2-(3-Chlorophenyl)pyrrolidine is expected to catalyze reactions via an enamine-based mechanism. The catalytic cycle involves the formation of a nucleophilic enamine intermediate

from a carbonyl donor and the catalyst, which then reacts with an electrophile. Subsequent hydrolysis regenerates the catalyst and yields the desired product.



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